

# Thermodynamic Properties of 1-Butylcyclohexanol: A Technical Guide

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Compound Name: **1-Butylcyclohexanol**

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This technical guide provides a summary of the known thermodynamic properties of **1-butylcyclohexanol** (CAS 5445-30-7). The information is compiled from various sources to assist in research, development, and safety assessments involving this compound. Due to the limited availability of comprehensive experimental data in the public domain, some of the presented values are based on calculations and estimations.

## Physicochemical and Thermodynamic Data

The following tables summarize the key physical and thermodynamic properties of **1-butylcyclohexanol**. It is important to note that some of these values are predicted and should be used with an understanding of their theoretical nature.

Table 1: Physical Properties of **1-Butylcyclohexanol**

Property	Value	Unit	Source
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O	-	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	156.27	g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	62 - 70	°C	
Boiling Point	110 - 115 @ 20 hPa	°C	
Boiling Point	90 - 91 @ 10 Torr	°C	<a href="#">[2]</a>
Density	0.867 @ 21.94 °C	g/cm <sup>3</sup>	
Density	0.9141 @ 25 °C	g/cm <sup>3</sup>	<a href="#">[2]</a>
Water Solubility	0.264 @ 20 °C	g/L	
log P (octanol/water)	3.23	-	

Table 2: Thermodynamic Properties of **1-Butylcyclohexanol**

Property	Value	Unit	Source & Notes
Standard Gibbs Free Energy of Formation (ΔfG°)	-84.54	kJ/mol	<a href="#">[3]</a> (Joback Calculated Property)
Enthalpy of Formation at Standard Conditions (gas) (ΔfH°gas)	-332.40	kJ/mol	<a href="#">[3]</a> (Joback Calculated Property)
Vapor Pressure	2.01 @ 65 °C	hPa	

## Experimental Protocols

Detailed experimental protocols for the determination of the thermodynamic properties of **1-butylcyclohexanol** are not readily available in the cited literature. However, standard methodologies for determining these properties for organic compounds are well-established. A

general workflow for the experimental determination of key thermodynamic parameters is outlined below.

Caption: General workflow for the experimental determination of thermodynamic properties.

## Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a fundamental technique for determining several thermodynamic properties.

- Objective: To measure the heat flow associated with thermal transitions as a function of temperature.
- Procedure:
  - A small, accurately weighed sample of **1-butylcyclohexanol** is placed in a hermetically sealed aluminum pan.
  - An empty pan is used as a reference.
  - The sample and reference pans are heated at a constant rate in a controlled atmosphere (e.g., nitrogen).
  - The difference in heat flow required to maintain the sample and reference at the same temperature is recorded.
- Data Analysis:
  - Melting Point and Enthalpy of Fusion ( $\Delta_{\text{fus}}H$ ): The peak of the endotherm corresponds to the melting point, and the area under the peak is proportional to the enthalpy of fusion.
  - Heat Capacity (Cp): The heat capacity is determined by measuring the heat flow required to change the sample's temperature by a given amount, relative to a standard with a known heat capacity.

## Bomb Calorimetry

Bomb calorimetry is used to determine the enthalpy of combustion, from which the standard enthalpy of formation can be calculated.

- Objective: To measure the heat of combustion at constant volume.
- Procedure:
  - A weighed sample of **1-butylcyclohexanol** is placed in a crucible inside a high-pressure stainless steel vessel (the "bomb").
  - The bomb is pressurized with excess pure oxygen.
  - The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
  - The sample is ignited electrically, and the temperature change of the water is measured.
- Data Analysis:
  - The heat of combustion is calculated from the temperature rise and the known heat capacity of the calorimeter system.
  - The standard enthalpy of formation ( $\Delta_f H^\circ$ ) is then calculated using Hess's Law, with known standard enthalpies of formation for the combustion products ( $CO_2$  and  $H_2O$ ).

## Vapor Pressure Measurement

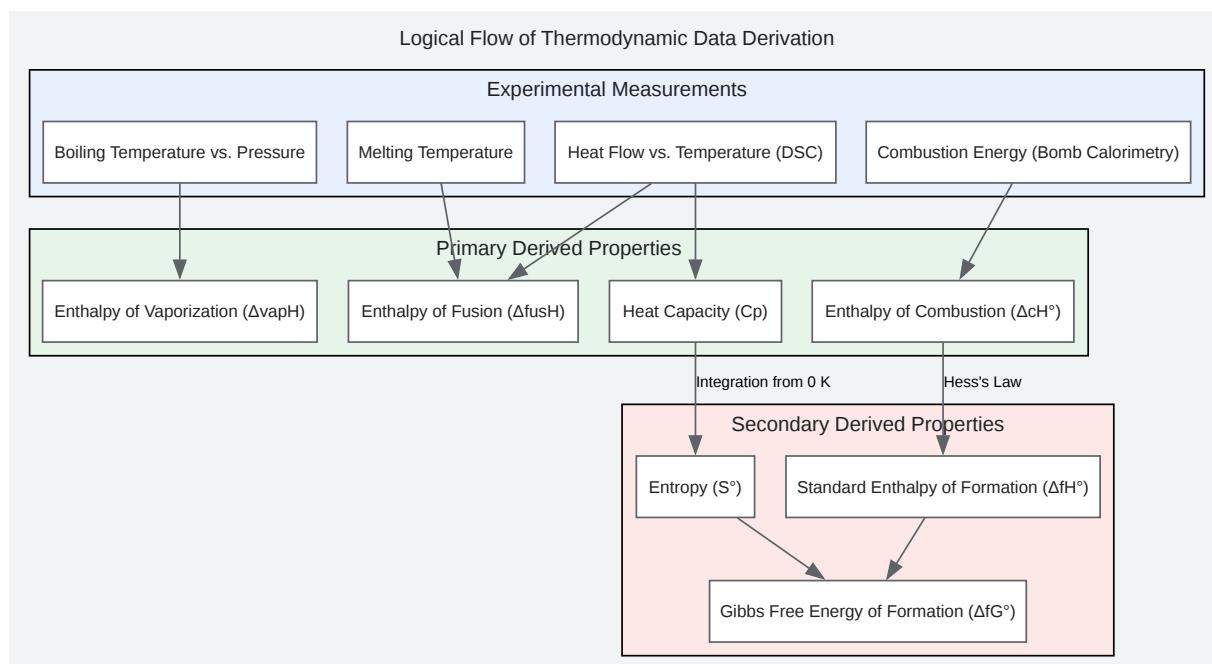
Vapor pressure data as a function of temperature can be used to determine the enthalpy of vaporization.

- Objective: To measure the vapor pressure of **1-butylcyclohexanol** at various temperatures.
- Methods:
  - Static Method: The sample is placed in a thermostatted container connected to a pressure measuring device. The system is evacuated to remove air, and the pressure of the vapor in equilibrium with the liquid is measured at different temperatures.

- Ebulliometry: The boiling point of the liquid is measured at different externally applied pressures.
- Data Analysis:
  - The enthalpy of vaporization ( $\Delta_{\text{vapH}}$ ) can be calculated from the vapor pressure data using the Clausius-Clapeyron equation:  $\ln(P_2/P_1) = -(\Delta_{\text{vapH}}/R) * (1/T_2 - 1/T_1)$

## Logical Relationships in Thermodynamic Data Derivation

The determination of various thermodynamic properties is often interconnected. The following diagram illustrates the logical flow from experimental measurements to derived thermodynamic quantities.



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Caption: Interrelationships in the derivation of thermodynamic properties.

This guide provides a foundational understanding of the thermodynamic properties of **1-butylcyclohexanol** based on available data. For applications requiring high precision, it is recommended that these properties be determined experimentally using the standard protocols outlined.

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